

In-Depth Technical Guide: Dowex Retardion 11A8 Ion Exchange Resin

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Compound of Interest

Compound Name: *dowex retardion 11a8*

Cat. No.: *B1166154*

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This technical guide provides an in-depth overview of the physical properties and a representative experimental workflow for **Dowex Retardion 11A8**, a unique amphoteric ion exchange resin. Designed for researchers, scientists, and drug development professionals, this document details the resin's particle size and mesh information and outlines a typical application in a laboratory setting.

Core Properties of Dowex Retardion 11A8

Dowex Retardion 11A8 is a distinctive chromatographic resin characterized by its amphoteric nature, possessing both anion and cation exchange sites within a single bead.^[1] This structure is achieved by polymerizing a cationic monomer within the matrix of an anion resin, resulting in a linear polymer entrapped within the crosslinked ion exchange resin. The close proximity of these functional groups allows for partial self-neutralization. This unique composition makes it highly effective for separating ionic species and for applications such as the removal of ionic detergents like SDS from protein samples and the desalting of aqueous solutions.^{[1][2]} The separation mechanism for desalting is based on size exclusion chromatography (SEC).^{[1][2]}

Quantitative Data: Particle Size and Physical Properties

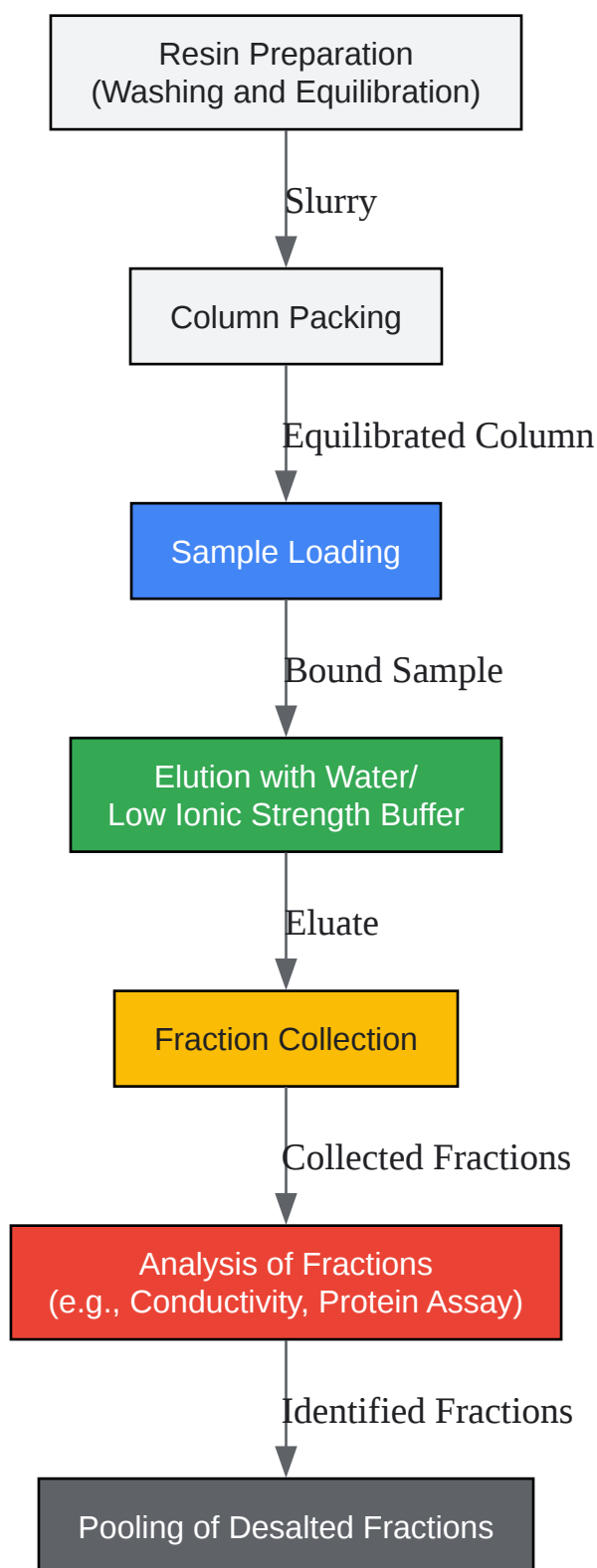
The following table summarizes the key quantitative specifications for **Dowex Retardion 11A8**, providing a clear reference for its physical and operational characteristics.

Property	Value
Particle Size	50-100 mesh
Matrix	Amphoteric styrene-divinylbenzene (gel)
Form	Beads
Color	Deep yellow, tan
Moisture Content	43-48%
Total Capacity	0.7 meq/mL by wetted bed volume
Operating pH Range	0-14 (general use); 4-10 (for ion retardation)[3]
Maximum Operating Temperature	70 °C (general); 100°C (212°F)[1][3]
Shipping Weight	720 g/L
Whole Uncracked Beads	≥ 90%
Swelling (Na ⁺ → H ⁺)	5%

Experimental Protocols: Representative Workflow for Desalting

While specific experimental protocols can vary based on the application, the following section outlines a generalized workflow for a common use of **Dowex Retardion 11A8**: the desalting of a protein sample. This process leverages the ion retardation properties of the resin to separate small ionic molecules from larger biomolecules.

Below is a visual representation of a typical experimental workflow for desalting a sample using a column packed with **Dowex Retardion 11A8**.



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References

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